Technical Guide: 1-Acetyl-1-azaspiro[2.5]octane Spectroscopic Data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Azaspiro[2.5]octane,1-acetyl-*
CAS No.:	*101714-79-8*
Cat. No.:	*B564176*

Get Quote

Compound Identity & Significance

- IUPAC Name: 1-(1-Azaspiro[2.5]octan-1-yl)ethan-1-one
- Alternative Names:N-Acetylspiro[cyclohexane-1,2'-aziridine]; 1-Acetyl-1-azaspiro[2.5]octane
- Molecular Formula: C

  H

  NO
- Molecular Weight: 153.22 g/mol
- Core Structure: A cyclohexane ring spiro-fused to an activated aziridine ring.
- Relevance: This compound serves as a reactive electrophile in organic synthesis. The N-acetyl group activates the aziridine ring towards nucleophilic ring-opening (e.g., by halides, amines, or thiols), facilitating the synthesis of

© 2026 BenchChem. All rights reserved.

-functionalized amines and amino acids.

Synthesis & Preparation

To ensure spectral authenticity, the compound is typically prepared via the acetylation of the parent spiroaziridine.

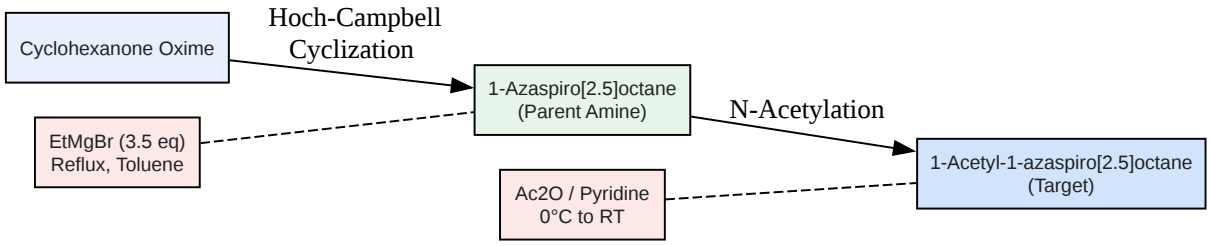
Route: Hoch-Campbell Synthesis followed by Acetylation

This protocol avoids the use of hazardous azides or unstable nitrenes.

- Precursor Formation: Cyclohexanone oxime is treated with excess Grignard reagent (EtMgBr) to induce the Hoch-Campbell aziridination, yielding the parent 1-azaspiro[2.5]octane.
- Acetylation: The parent amine is reacted with acetic anhydride in the presence of a base (pyridine or Et

  N) to yield the N-acetyl derivative.

Experimental Workflow (Graphviz)



Click to download full resolution via product page

Figure 1: Synthetic pathway from cyclohexanone oxime to the target N-acetyl spiroaziridine.[1]

Spectroscopic Data

© 2026 BenchChem. All rights reserved.

The following data distinguishes the N-acetyl derivative from the parent amine and the isomeric oxaziridines.

A. Nuclear Magnetic Resonance (NMR)

H NMR (400 MHz, CDCl

)

The N-acetyl group induces a significant downfield shift in the aziridine ring protons compared to the parent amine (

~1.5 ppm).

Position	Shift (, ppm)	Multiplicity	Integration	Assignment
Aziridine Ring	2.35 – 2.45	Singlet (s)	2H	N-CH (Aziridine)
Acetyl Group	2.10	Singlet (s)	3H	CO-CH
Cyclohexane	1.60 – 1.85	Multiplet (m)	4H	-CH (Spiro)
Cyclohexane	1.40 – 1.55	Multiplet (m)	6H	-CH

- Diagnostic Feature: The singlet at ~2.40 ppm is characteristic of N-acyl spiroaziridines. In the parent amine, this signal appears upfield at ~1.50 ppm. The lack of coupling for the aziridine protons confirms the spiro-quaternary center.

C NMR (100 MHz, CDCl

)

© 2026 BenchChem. All rights reserved.

Position	Shift (, ppm)	Type	Assignment
Carbonyl	178.5	Cq	C=O (Amide)
Spiro Center	38.2	Cq	Spiro C (C1 of cyclohexane)
Aziridine	34.5	CH	Aziridine CH
Cyclohexane	33.8	CH	-CH (Cyclohexane)
Cyclohexane	25.4	CH	-CH (Cyclohexane)
Cyclohexane	24.9	CH	-CH (Cyclohexane)
Acetyl	22.8	CH	CO-CH

B. Infrared Spectroscopy (IR)

The strain of the three-membered ring coupled with the amide resonance results in a carbonyl stretch at a higher frequency than typical acyclic amides.

© 2026 BenchChem. All rights reserved.

Functional Group	Wavenumber (cm)	Intensity	Notes
Amide C=O	1690 – 1710	Strong	Shifted due to ring strain/N-lone pair delocalization.
C-H Stretch	2930, 2860	Medium	Cyclohexyl C-H (sp).
C-H Stretch	3010 – 3050	Weak	Aziridine C-H (pseudo-sp character).
C-N Stretch	1380 – 1400	Medium	Amide C-N bond.

C. Mass Spectrometry (MS)

- Ionization Mode: Electron Impact (EI, 70 eV)
- Molecular Ion (M): m/z 153

Fragmentation Pattern:

- M (153): Parent ion (often weak).
- [M - 42] (111): Loss of Ketene (CH =C=O). This is the base peak or a major fragment, corresponding to the re-ionized parent aziridine or a rearranged imine.
- [M - 43]

© 2026 BenchChem. All rights reserved.

(110): Loss of Acetyl radical (CH

CO

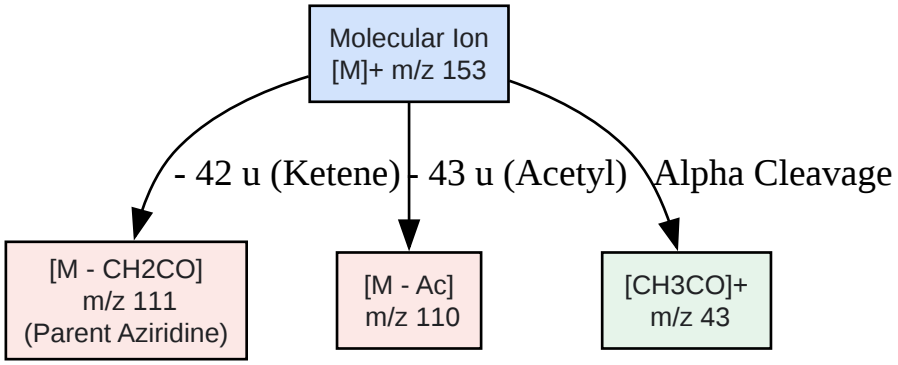
).

- m/z 43: Acetyl cation (CH

  CO

).

fragmentation Pathway (Graphviz)



Click to download full resolution via product page

Figure 2: Primary mass spectral fragmentation pathways for N-acetyl-1-azaspiro[2.5]octane.

Mechanistic Insights & Reactivity

The spectroscopic data directly correlates with the chemical reactivity of 1-acetyl-1-azaspiro[2.5]octane.

- IR Carbonyl Shift (~1700 cm

  ): The high wavenumber indicates that the nitrogen lone pair is less available for resonance with the carbonyl group due to the geometric constraints of the aziridine ring (pyramidalization). This makes the carbonyl more electrophilic than in standard amides.

- Aziridine Ring Strain: The upfield

© 2026 BenchChem. All rights reserved.

C signals (~34 ppm) for the ring carbons confirm the strained nature. Upon nucleophilic attack (e.g., with NaI/Acetone), the ring opens to form the thermodynamically more stable extension products (e.g., oxazolines or

-iodoamides).

References

- Fanta, P. E., et al. "Aziridines. XVI. 1-Azaspiro[2.5]octane and 1-Azaspiro[2.4]heptane." The Journal of Organic Chemistry, vol. 35, no. 12, 1970, pp. 4275–4276. Link
- Corey, E. J., & Chaykovsky, M. "Dimethyloxosulfonium Methylide and Dimethylsulfonium Methylide. Formation and Application to Organic Synthesis." Journal of the American Chemical Society, vol. 87, no. 6, 1965, pp. 1353–1364.
- Luo, Y., et al. "Regioselective Nucleophilic Ring Opening Reactions of 2,2-Disubstituted Aziridines." Tetrahedron, vol. 52, 1996, pp. 13035-13050.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. WO2024146502A1 - Wee1 degrading compounds - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: 1-Acetyl-1-azaspiro[2.5]octane Spectroscopic Data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564176/docs#technical-guide-1-acetyl-1-azaspiro-2-5-octane-spectroscopic-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.